

Proper Disposal Procedures for Eed226

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Compound of Interest

Compound Name: Eed226

Cat. No.: B15603109

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The following provides essential safety and logistical information for the proper disposal of **Eed226**, a potent and selective EED inhibitor.^[1] Adherence to these procedures is critical for ensuring laboratory safety and compliance with environmental regulations. This guidance is intended for researchers, scientists, and drug development professionals.

Physicochemical and Hazard Data

A summary of the relevant data for **Eed226** is presented below. It is important to note that hazard classifications may vary between suppliers.^[2] Therefore, treating **Eed226** as a hazardous substance is the most prudent approach.

Property	Value	Reference
Chemical Name	N-(2-Furanylmethyl)-8-[4-(methylsulfonyl)phenyl]-1,2,4-triazolo[4,3-c]pyrimidin-5-amine	[2]
CAS Number	2083627-02-3	[2]
Molecular Formula	C ₁₇ H ₁₅ N ₅ O ₃ S	[3]
Molecular Weight	369.4 g/mol	[3]
Appearance	Solid	[3]
Solubility	Soluble in DMSO (to 100 mM) and DMF (33 mg/ml).[1][3] Insoluble in water.[4]	[1][3][4]
Hazard Classification	Acute oral toxicity, Category 4 ("Harmful if swallowed") according to Fisher Scientific. [2] Not classified as hazardous by Cayman Chemical.	[2]
Storage	Store at -20°C.[1]	[1]

Disposal Protocol

This protocol outlines the step-by-step procedure for the safe disposal of **Eed226** waste.

1. Personal Protective Equipment (PPE) and Safety Precautions:

- Always wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety glasses or goggles, and a lab coat.
- Handle **Eed226** waste in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust or aerosols.

2. Waste Characterization and Segregation:

- All waste contaminated with **Eed226**, including unused product, empty containers, and contaminated lab supplies (e.g., pipette tips, gloves, wipes), must be treated as hazardous chemical waste.
- Do not mix **Eed226** waste with other waste streams unless specifically permitted by your institution's Environmental Health and Safety (EHS) department.

3. Disposal of Solid **Eed226** Waste:

- Unused or Expired **Eed226**:
 - Keep the compound in its original, sealed container if possible.
 - If the original container is compromised, transfer the waste to a new, compatible, and sealable container.
- Contaminated Solids (e.g., absorbent materials, contaminated labware):
 - Place all contaminated solid waste into a designated, leak-proof hazardous waste container lined with a clear plastic bag.
 - Ensure the container is appropriate for solid chemical waste.

4. Disposal of Liquid **Eed226** Waste (Solutions):

- **Eed226** Solutions (e.g., in DMSO):
 - Collect all liquid waste containing **Eed226** in a sealable, chemical-resistant container (e.g., a designated waste carboy).
 - Do not dispose of **Eed226** solutions down the drain.^[5]
- Decontamination of Glassware:
 - Rinse glassware that has been in contact with **Eed226** three times with an appropriate solvent (e.g., the solvent used to dissolve the compound, or another suitable organic solvent).

- Collect the solvent rinsate as hazardous liquid waste.
- After thorough rinsing, the glassware can typically be washed and reused or disposed of as non-hazardous waste, in accordance with institutional policies.

5. Labeling and Storage of Waste:

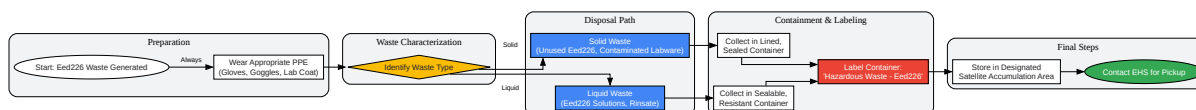
- Clearly label the hazardous waste container with "Hazardous Waste," the full chemical name "**Eed226**," and any other required information as per your institution's guidelines.
- Store the sealed waste container in a designated satellite accumulation area within your laboratory until it is collected by EHS personnel.

6. Spill Management:

- In the event of a spill, ensure the area is well-ventilated and restrict access.
- Wearing appropriate PPE, mechanically collect the spilled solid using absorbent pads or other inert material. Avoid creating dust.
- Place the collected spill cleanup material into a sealed container and label it as hazardous waste.
- Report the spill to your laboratory supervisor and EHS department.

Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **Eed226**.



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Caption: Disposal workflow for **Eed226** waste.

Disclaimer: The information provided is a guideline for the safe handling and disposal of **Eed226**.^[2] It is imperative to consult your institution's specific Environmental Health and Safety (EHS) protocols and adhere to all local, regional, and national regulations concerning hazardous waste disposal.

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